Technical Guide: 1,2,3,4-Tetrahydroquinolin-5-ol Hydrochloride Characterization

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Compound of Interest

Compound Name:	*1,2,3,4-Tetrahydro-quinolin-5-ol hydrochloride*
CAS No.:	*1956386-43-8*
Cat. No.:	*B1433278*

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Executive Summary & Compound Identity

1,2,3,4-Tetrahydroquinolin-5-ol hydrochloride is a critical bicyclic heterocyclic intermediate, primarily utilized in the synthesis of pharmaceutical agents such as Carteolol (a non-selective beta-blocker) and various serotonin receptor ligands. Its structure consists of a reduced pyridine ring fused to a phenolic benzene ring. The hydrochloride salt form enhances stability and water solubility compared to the oxidation-prone free base.

Chemical Identity Table[1][2]

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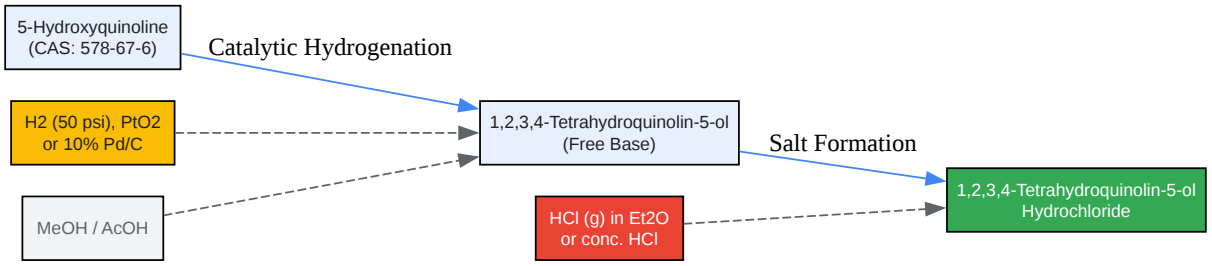
Property	Detail
IUPAC Name	1,2,3,4-Tetrahydroquinolin-5-ol hydrochloride
Common Name	5-Hydroxy-1,2,3,4-tetrahydroquinoline HCl
CAS Number (Free Base)	61468-43-7
CAS Number (HCl Salt)	Not widely listed; derived from base 61468-43-7
Molecular Formula	$C_9H_{11}NO$[1][2][3][4][5][6] · HCl
Molecular Weight	185.65 g/mol (Salt); 149.19 g/mol (Base)
Appearance	Off-white to pale beige crystalline solid
Solubility	Soluble in water, methanol, DMSO; slightly soluble in ethanol.

Synthesis & Experimental Protocols

The synthesis of 5-hydroxy-1,2,3,4-tetrahydroquinoline typically involves the selective hydrogenation of the pyridine ring of 5-hydroxyquinoline. This process requires careful control to prevent the reduction of the benzene ring or hydrogenolysis of the hydroxyl group.

Synthesis Workflow (DOT Diagram)



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Caption: Selective hydrogenation pathway from 5-hydroxyquinoline followed by hydrochloride salt formation.

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Detailed Protocol

Step 1: Hydrogenation (Free Base Formation)

- Preparation: Dissolve 5-hydroxyquinoline (10.0 g, 69 mmol) in methanol (100 mL).
- Catalyst Addition: Add Platinum(IV) oxide (PtO_2, Adams' catalyst) (0.5 g) or 10% Pd/C (1.0 g) under an inert nitrogen atmosphere.
- Reaction: Hydrogenate in a Parr shaker at 40–60 psi H_2 pressure at room temperature for 6–12 hours. Monitor via TLC (System: EtOAc/Hexane 1:1) for the disappearance of the starting material.
- Workup: Filter the catalyst through a Celite pad. Concentrate the filtrate under reduced pressure to yield the crude free base as a viscous oil or low-melting solid.

Step 2: Hydrochloride Salt Formation

- Dissolution: Dissolve the crude free base in a minimum amount of anhydrous ethanol or diethyl ether.
- Acidification: Dropwise add 4M HCl in dioxane or bubble dry HCl gas into the solution at 0°C until pH < 2.
- Precipitation: A white to off-white precipitate will form. Stir for 30 minutes at 0°C.
- Isolation: Filter the solid, wash with cold diethyl ether, and dry under vacuum to afford 1,2,3,4-tetrahydroquinolin-5-ol hydrochloride.

Spectral Characterization Data

The following data represents the expected spectral signals for the hydrochloride salt. Note that the protonation of the nitrogen atom causes significant downfield shifts (deshielding) of the protons at positions 2 and 8 compared to the free base.

Nuclear Magnetic Resonance (NMR) Spectroscopy[8]

Solvent: DMSO-d_6 (Standard for polar salts) Instrument: 400 MHz

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Position	Type	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
NH_2^+	Exchangeable	9.00 – 9.50	Broad Singlet	2H	Ammonium protons (deshielded).
OH	Exchangeable	9.60 – 9.80	Singlet	1H	Phenolic hydroxyl.
H-7	Aromatic	6.95	Triplet (t)	1H	Meta to OH, Para to Bridgehead.
H-6	Aromatic	6.35	Doublet (d)	1H	Ortho to OH, Meta to Bridgehead.
H-8	Aromatic	6.50	Doublet (d)	1H	Ortho to N-Bridgehead (shielded by OH resonance).
H-2	Aliphatic	3.20 – 3.30	Multiplet (m)	2H	Adjacent to N^+ (deshielded).
H-4	Aliphatic	2.50 – 2.60	Triplet (t)	2H	Benzylic position.
H-3	Aliphatic	1.80 – 1.95	Multiplet (m)	2H	Central methylene of saturated ring.

Note: In the free base, H-2 typically appears upfield at ~3.2 ppm. In the HCl salt, the positive charge on Nitrogen pulls electron density, shifting H-2 slightly downfield, though the effect is mitigated by the solvent DMSO.

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Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3200 – 3400	Stretch (Broad)	Phenolic O-H and Ammonium N-H stretch.
2800 – 3000	Stretch	Aliphatic C-H (Cyclic methylene).
1580 – 1620	Stretch	Aromatic C=C skeletal vibrations.
1250 – 1280	Stretch	C-O (Phenol).
750 – 800	Bend	Aromatic C-H (1,2,3-trisubstituted pattern).

Mass Spectrometry (MS)[3]

Ionization Mode: ESI (+) or EI (70 eV)

- Molecular Ion (M^+): m/z 149 (Free base detected in ESI+ as $[M+H]^+$ m/z 150).
- Salt Peak: The HCl salt dissociates in the MS source; spectra reflect the free base cation.

Fragmentation Pathway (EI):

- m/z 149: Molecular ion (stable).
- m/z 120: Loss of CH_2=NH (Retro-Diels-Alder type fragmentation of the saturated ring).
- m/z 91: Tropylium ion derivative (typical of benzyl-containing fragments).

MS Fragmentation Logic (DOT Diagram)

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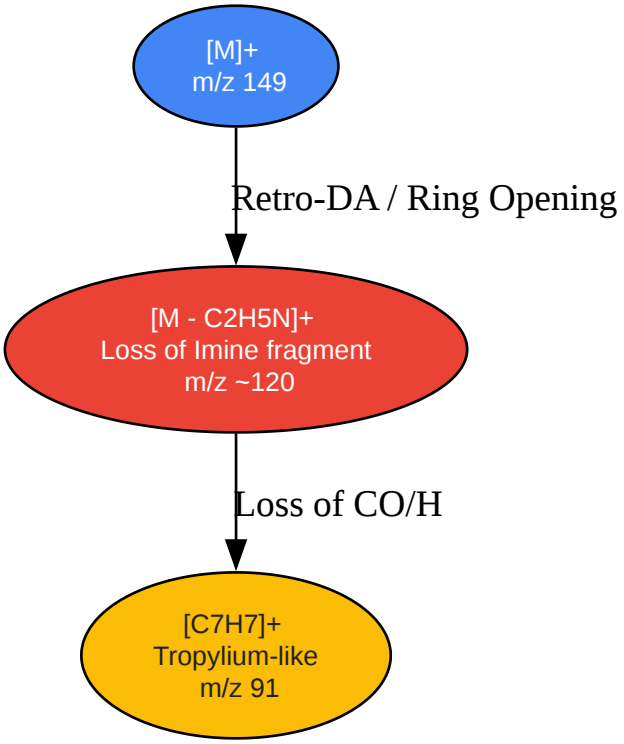

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Caption: Proposed fragmentation pathway for 1,2,3,4-tetrahydroquinolin-5-ol under Electron Impact (EI).

Quality Control & Handling

Purity Analysis (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6 x 150mm).
- Mobile Phase: Gradient of Water (0.1% TFA) : Acetonitrile (0.1% TFA).
  - 0-5 min: 95% Water.
  - 5-20 min: Gradient to 50% Acetonitrile.
- Detection: UV at 210 nm and 254 nm.
- Retention Time: The polar salt elutes early; the free base (if pH adjusted) elutes later.

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Stability and Storage

- Hygroscopicity: The HCl salt is hygroscopic. Store in a desiccator.
- Oxidation: The 5-hydroxy group is susceptible to oxidation (turning the solid brown/pink). Store under Argon or Nitrogen at -20°C for long-term retention.

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